

Operational Guide: Safe Disposal of Phenyl 3-methoxybenzoate[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenyl 3-methoxybenzoate

CAS No.: 65853-67-0

Cat. No.: B1297528

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Executive Summary (BLUF)

Phenyl 3-methoxybenzoate is an organic ester intermediate used in synthesis.[1] Proper disposal requires strict adherence to incineration protocols. Under no circumstances should this compound be discharged into municipal water systems (sinks) due to low water solubility and potential aquatic toxicity.

- Primary Disposal Path: High-temperature incineration via licensed waste contractor.[1]
- Waste Stream: Non-Halogenated Organic Waste (unless dissolved in halogenated solvents). [2]
- Immediate Action: Segregate from strong oxidizers and strong bases.

Chemical Identity & Hazard Profile

Before disposal, the waste generator must understand the chemical properties that dictate the waste stream.

Parameter	Specification
Chemical Name	Phenyl 3-methoxybenzoate
CAS Number	65853-67-0
Molecular Formula	C ₁₄ H ₁₂ O ₃
Physical State	Solid (typically white to off-white powder)
Solubility	Insoluble in water; Soluble in DCM, Ethyl Acetate, DMSO
Flash Point	>100°C (Predicted) - Classified as Combustible, not Flammable

Hazard Assessment (GHS Classification)

Based on structural analogues (Phenyl benzoate, Anisic acid esters) and precautionary principles.

Hazard Code	Description	PPE Requirement
H315	Causes skin irritation	Nitrile Gloves (0.11mm min)
H319	Causes serious eye irritation	Safety Goggles (ANSI Z87.[1] [3]1)
H411	Toxic to aquatic life with long-lasting effects	Prevent drain entry

Waste Characterization & Segregation Logic

Effective disposal relies on correct waste stream characterization. This compound is an Ester. [4][5][6]

The "Self-Validating" Segregation System

To ensure you are placing this chemical in the correct stream, ask these two questions:

- Is it in solution?

- If YES: Does the solvent contain halogens (e.g., Dichloromethane, Chloroform)?
 - Action: Dispose in Halogenated Waste.
- If YES: Is the solvent non-halogenated (e.g., Methanol, Acetone, Ethyl Acetate)?
 - Action: Dispose in Non-Halogenated Waste.
- Is it a pure solid?
 - Action: Dispose in Solid Hazardous Waste container for incineration.

Critical Note: Never mix this ester with Strong Bases (e.g., NaOH, KOH) in the waste container. This will trigger hydrolysis, generating Phenol and 3-Methoxybenzoic acid, potentially altering the pH and heat profile of the waste container unexpectedly.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Scenario: Expired reagent or excess solid from weighing.

- Containment: Transfer the solid into a sealable, chemically compatible secondary container (e.g., polyethylene bag or screw-top jar).
- Labeling: Affix a hazardous waste label. Clearly write:
 - "**Phenyl 3-methoxybenzoate**"^{[1][3][7][8]}
 - "Solid Organic Waste"^[3]
 - "Toxic / Irritant"^[1]
- Disposal: Place the sealed container into the laboratory's designated Solid Hazardous Waste Drum (usually a blue or black open-top drum).
- Verification: Ensure the drum lid is clamped shut immediately after addition.

Protocol B: Liquid Waste (Mother Liquors / Rinsates)

Scenario: Reaction mixtures or cleaning solvents containing the compound.[9]

- Solvent Check: Identify the primary solvent.
- Pouring: Using a funnel, pour the solution into the appropriate carboy (Halogenated vs. Non-Halogenated).
- Headspace: Leave at least 10% headspace in the carboy to allow for vapor expansion.
- Log Entry: Immediately write the full chemical name and approximate volume on the carboy's waste log. Do not use abbreviations.

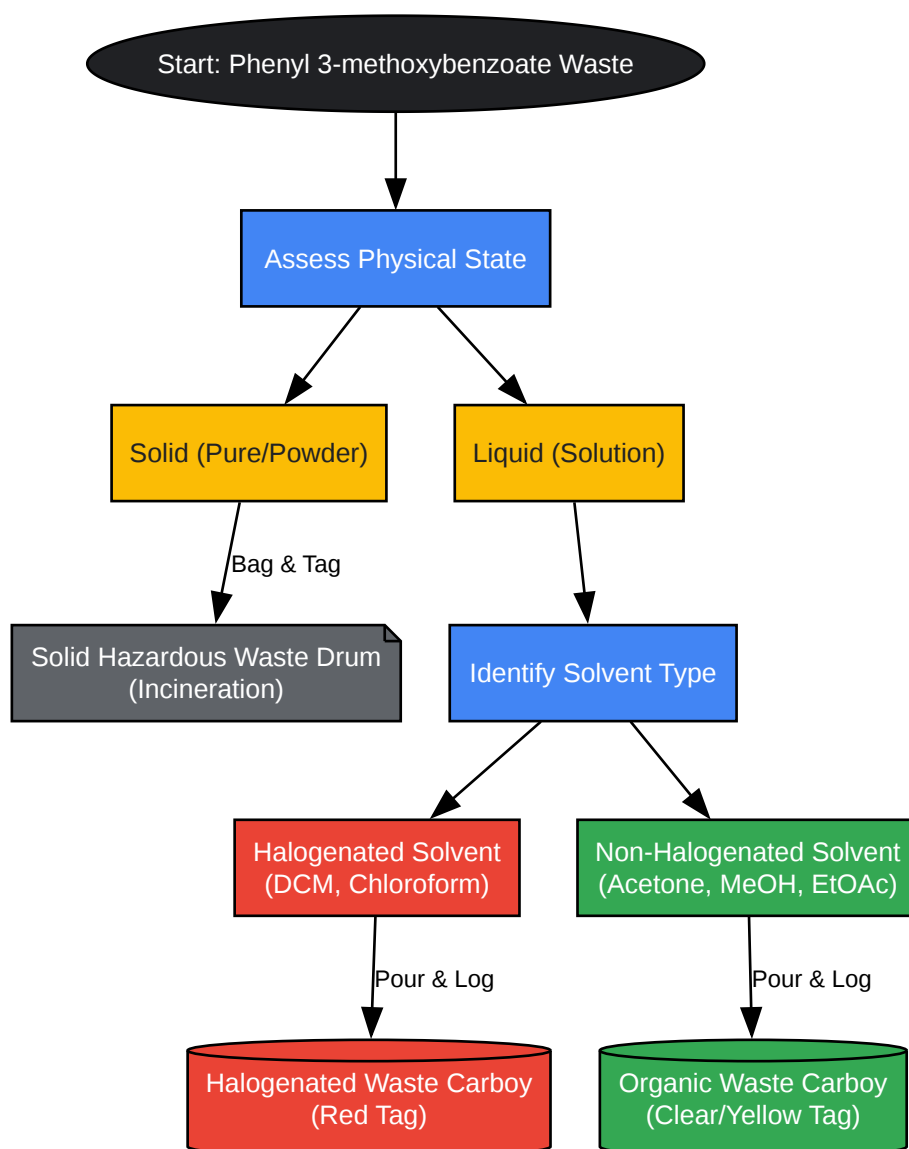
Protocol C: Spill Management (Immediate Response)

Scenario: Benchtop spill of solid powder.

- Isolate: Mark the area. Don PPE (Gloves, Goggles, Lab Coat).[5]
- Dry Clean: Do not wet the powder initially (this spreads the contamination). Gently sweep the solid into a dustpan using a brush.
- Wet Wipe: Once the bulk solid is removed, clean the surface with a paper towel soaked in Ethanol or Acetone (to solubilize the ester), followed by a soap and water wash.
- Disposal: Place the swept powder and the contaminated paper towels into a Solid Hazardous Waste bag.

Decision Workflow (Visualization)

The following diagram illustrates the decision logic for disposing of **Phenyl 3-methoxybenzoate** to ensure compliance with RCRA and local safety standards.



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Figure 1: Decision tree for the segregation of **Phenyl 3-methoxybenzoate** waste streams.

Regulatory Compliance (RCRA)

While **Phenyl 3-methoxybenzoate** is not explicitly listed on the EPA's P-List (Acutely Hazardous) or U-List (Toxic Waste), it is regulated under the Resource Conservation and Recovery Act (RCRA) based on its characteristics when mixed with solvents.^[1]

- Ignitability (D001): If mixed with flammable solvents (Flash point <60°C).

- Toxicity: Due to aquatic toxicity potential, it must not be landfilled.
- Labeling Requirement: All containers must be labeled "Hazardous Waste" with the specific contents listed. "Organic Waste" is insufficient; specific chemical names are required for the waste contractor to determine incineration parameters.

References

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste. [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. Compound Summary: Phenyl benzoate (Structural Analogue Safety Data). [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. [\[Link\]](#)
- American Chemical Society (ACS). Guide to Laboratory Waste Management. [\[Link\]](#)

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- 2. Making sure you're not a bot! [\[oc-praktikum.de\]](#)
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- [9. eCFR :: 40 CFR Part 261 Subpart D -- Lists of Hazardous Wastes \[ecfr.gov\]](#)
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